

Panaxadiol: A Technical Guide to its Structure, Properties, and Biological Activity

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Panaxadiol is a triterpenoid sapogenin and a key bioactive metabolite derived from the hydrolysis of ginsenosides from the Panax genus, commonly known as ginseng. As a dammarane-type tetracyclic triterpene, **Panaxadiol** has garnered significant scientific interest for its diverse pharmacological effects. This technical guide provides an in-depth overview of its chemical structure, physicochemical properties, and multifaceted biological activities, with a focus on the underlying molecular mechanisms. The information presented herein is intended to support further research and development of **Panaxadiol** as a potential therapeutic agent.

Chemical Structure and Properties

Panaxadiol is characterized by a dammarane skeleton. Its precise chemical identity and properties are summarized below.

Chemical Structure

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Caption: 2D Chemical Structure of Panaxadiol.

Physicochemical Properties

The following table outlines the key physicochemical properties of **Panaxadiol**.



Property	Value	Reference(s)
IUPAC Name	(3S,5R,8R,9R,10R,12R,13R,1 4R,17S)-4,4,8,10,14- pentamethyl-17-[(2R)-2,6,6- trimethyloxan-2- yl]-2,3,5,6,7,9,11,12,13,15,16, 17-dodecahydro-1H- cyclopenta[a]phenanthrene- 3,12-diol	[1]
Molecular Formula	С30Н52О3	[1]
Molecular Weight	460.73 g/mol	[1][2][3]
CAS Number	19666-76-3	[1]
Melting Point	250 °C	[4]
Boiling Point	531.3 ± 45.0 °C (Predicted)	[4]
Density	1.025 ± 0.06 g/cm ³ (Predicted)	[4]
Solubility	Soluble in DMSO and Ethanol. Insoluble in water.	[2][3]
SMILES	C[C@@]1(CCCC(O1)(C)C) [C@H]2CC[C@@]3([C@@H]2INVALID-LINK C)O)C)C">C@@HO)C	[1]
InChI	InChI=1S/C30H52O3/c1- 25(2)13-9-14-30(8,33-25)19- 10-16-29(7)24(19)20(31)18- 22-27(5)15-12- 23(32)26(3,4)21(27)11-17- 28(22,29)6/h19-24,31-32H,9- 18H2,1- 8H3/t19-,20+,21-,22+,23-,24-,2 7-,28+,29+,30+/m0/s1	[1]



Biological Activities and Signaling Pathways

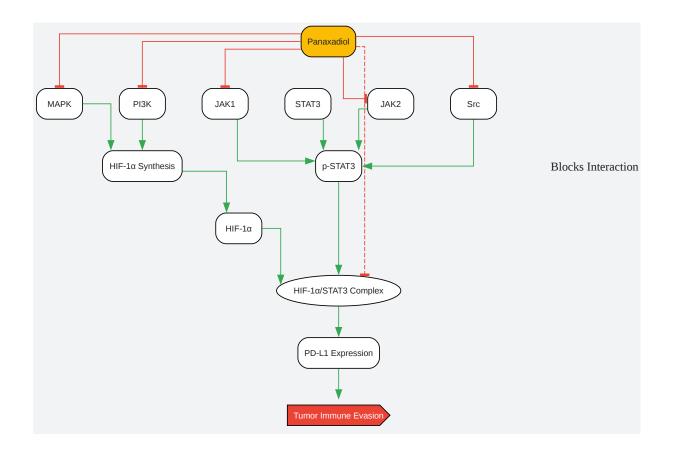
Panaxadiol exhibits a range of biological activities, including anticancer, anti-inflammatory, neuroprotective, and cardioprotective effects. These effects are mediated through its interaction with several key signaling pathways.

Anticancer Activity

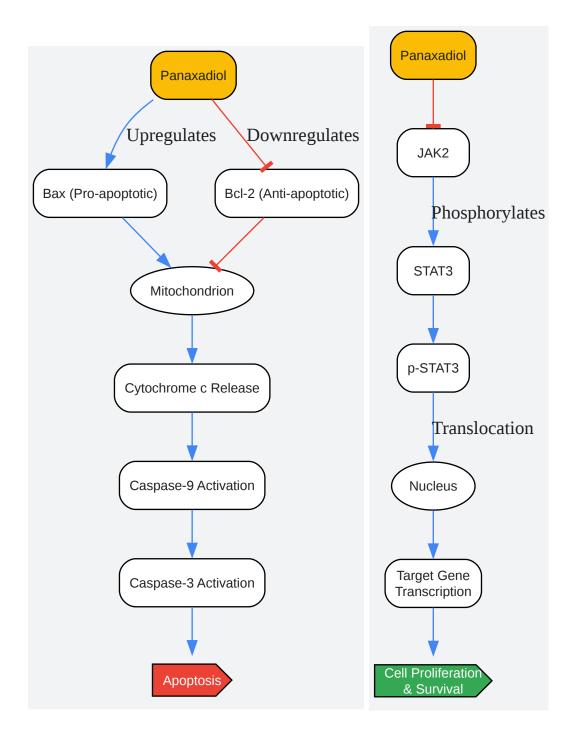
Panaxadiol has demonstrated significant anticancer effects in various cancer cell lines. Its mechanisms of action include the induction of apoptosis and inhibition of key signaling pathways involved in tumor progression and immune evasion.

Panaxadiol has been shown to inhibit the Hypoxia-Inducible Factor- 1α (HIF- 1α) and Signal Transducer and Activator of Transcription 3 (STAT3) signaling pathways. This inhibition leads to the downregulation of Programmed Death-Ligand 1 (PD-L1), a crucial immune checkpoint protein. By reducing PD-L1 expression, **Panaxadiol** may enhance the anti-tumor immune response.

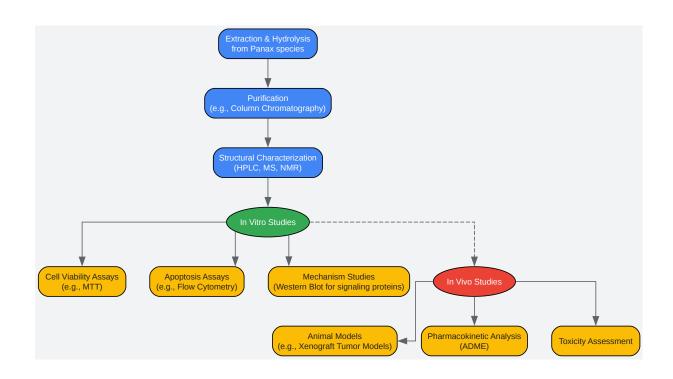












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